

Methyl Chlorodifluoroacetate: A Comprehensive Material Safety Guide

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Compound of Interest

Compound Name: *Methyl chlorodifluoroacetate*

Cat. No.: *B075499*

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For Researchers, Scientists, and Drug Development Professionals

This technical whitepaper provides a detailed overview of the material safety information for **methyl chlorodifluoroacetate** (CAS No. 1514-87-0). The following sections summarize its hazards, safe handling procedures, and emergency protocols, with quantitative data presented in structured tables and key processes illustrated through diagrams for clarity and ease of use by laboratory and drug development professionals.

Chemical Identification and Physical Properties

Methyl chlorodifluoroacetate is a colorless liquid with an aromatic odor.^[1] It is primarily used as a laboratory chemical.^{[2][3]} Key identifying information and physical and chemical properties are summarized in the tables below.

Identifier	Value
Chemical Name	Methyl 2-chloro-2,2-difluoroacetate[2][4]
Synonyms	Methyl chlorodifluoroacetate, Acetic acid, 2-chloro-2,2-difluoro-, methyl ester[4]
CAS Number	1514-87-0[2][4]
Molecular Formula	C3H3ClF2O2[1][4]
Molecular Weight	144.50 g/mol [4]
IUPAC Name	methyl 2-chloro-2,2-difluoroacetate[4]
Property	Value
Appearance	Colorless Liquid[1]
Odor	Aromatic[1]
Boiling Point/Range	79 - 81 °C / 174.2 - 177.8 °F[1]
Flash Point	19 °C / 66.2 °F (closed cup)[1][5]
pH	No information available[1]
Melting Point/Range	No data available[1]
Vapor Density	No data available[1]
Water Solubility	No information available[1]
Autoignition Temperature	No data available[1]

Hazard Identification and Classification

Methyl chlorodifluoroacetate is classified as a hazardous chemical under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It poses significant risks, including flammability, skin corrosion, and serious eye damage.

GHS Classification

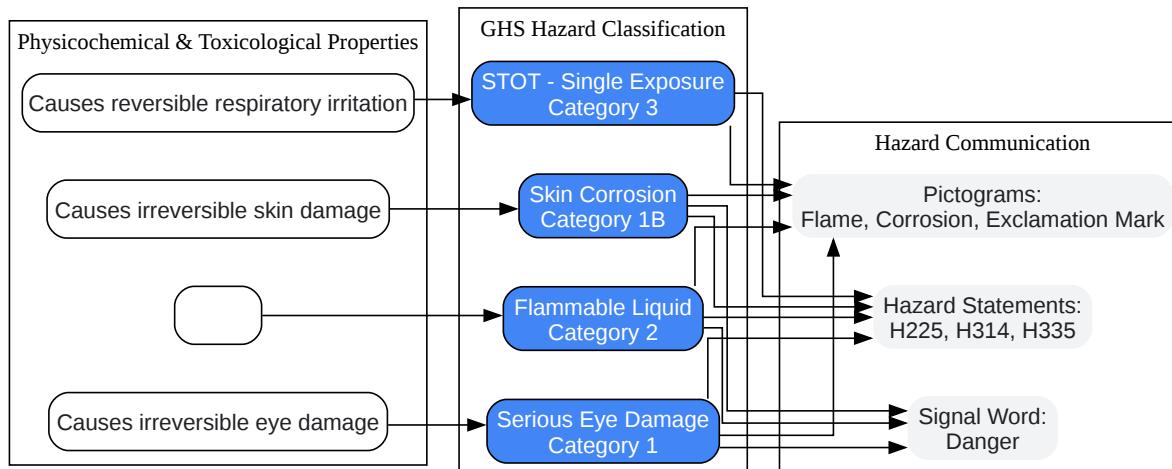
The GHS classification for **methyl chlorodifluoroacetate** is summarized in the table below.

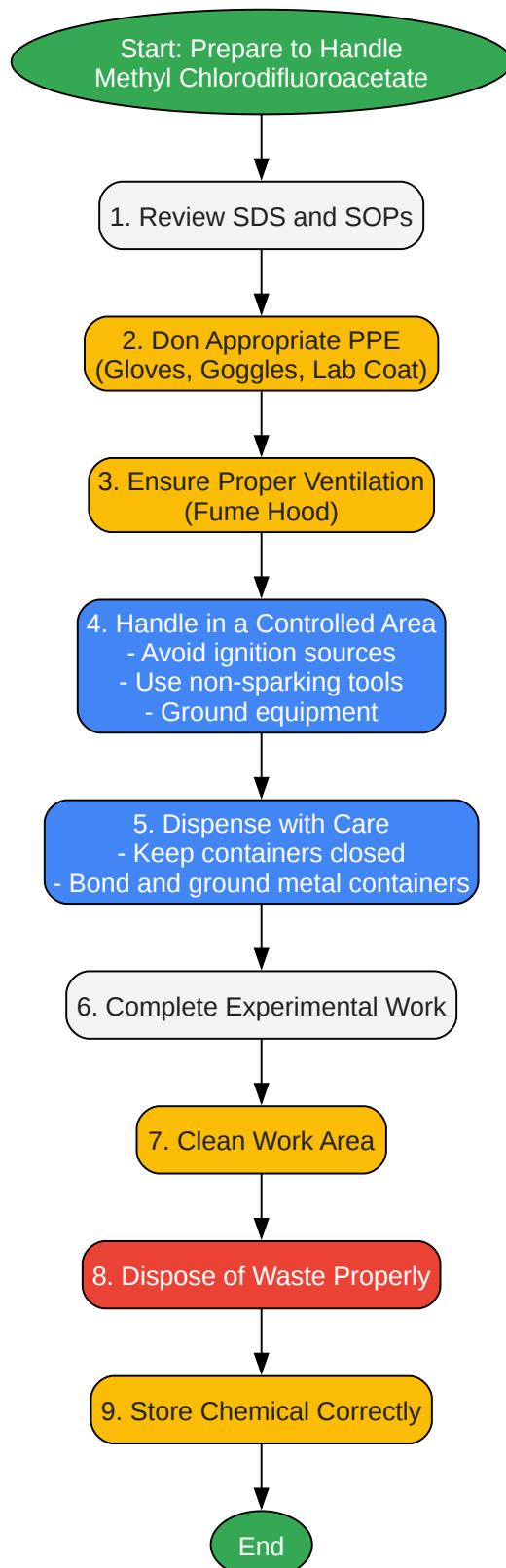
Hazard Class	Hazard Category
Flammable Liquids	Category 2[2]
Skin Corrosion/Irritation	Category 1B[2]
Serious Eye Damage/Eye Irritation	Category 1[2]
Specific target organ toxicity — Single exposure	Category 3 (Respiratory system)[2]

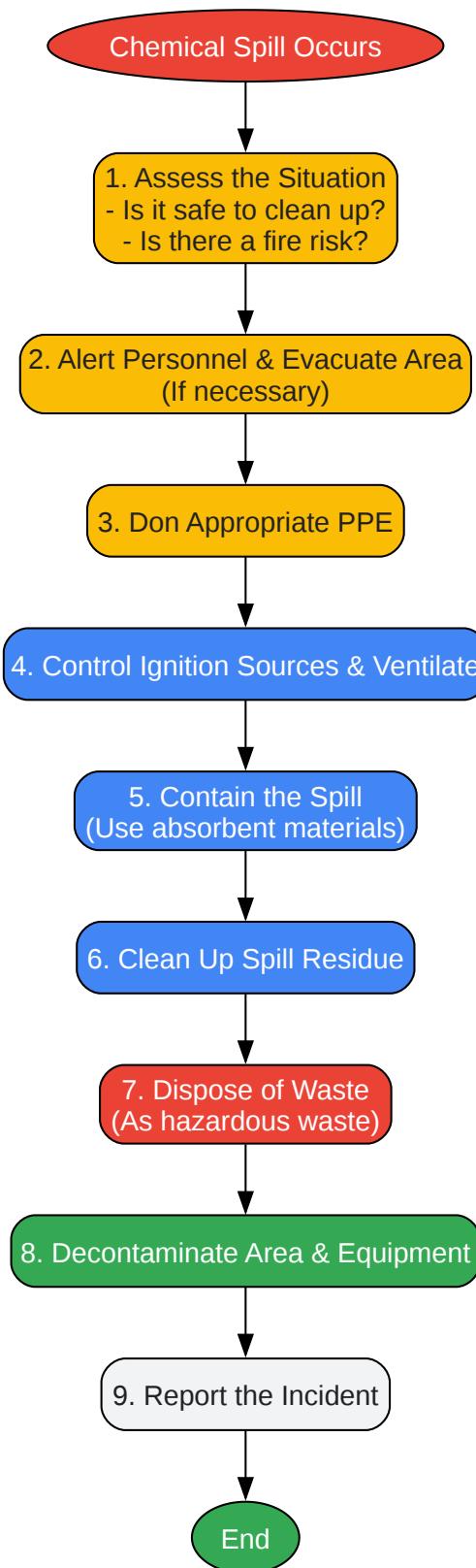
The GHS hazard pictograms, signal word, and hazard statements associated with this chemical are as follows:

- Pictograms:
 - Flame (Flammable)
 - Corrosion (Skin and eye damage)
 - Exclamation Mark (Respiratory irritation)
- Signal Word: Danger[2][6]
- Hazard Statements:
 - H225: Highly flammable liquid and vapor.[4][6]
 - H314: Causes severe skin burns and eye damage.[4][6]
 - H335: May cause respiratory irritation.[7]

The logical flow of the GHS classification based on the inherent properties of **methyl chlorodifluoroacetate** is illustrated in the diagram below.





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References

- 1. Overview of the GHS Classification Scheme in Hazard Classification - A Framework to Guide Selection of Chemical Alternatives - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. GHS Classification- Flammable Liquids | Inventory Pedia | ChemRadar [chemradar.com]
- 3. oecd.org [oeecd.org]
- 4. GHS Classification: Serious Eye Damage/Eye Irritation | Inventory Pedia | ChemRadar [chemradar.com]
- 5. chemsafetypro.com [chemsafetypro.com]
- 6. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 7. store.astm.org [store.astm.org]
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